

An In-depth Technical Guide to the Thermochemical Properties of 3-Ethoxypentane

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Compound of Interest

Compound Name: 3-Ethoxypentane

Cat. No.: B13972614

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **3-ethoxypentane**. Due to a scarcity of direct experimental values for this specific ether, this document presents a combination of estimated data, comparative values from similar compounds, and detailed descriptions of the primary experimental protocols used for determining such properties. This information is intended to serve as a valuable resource for researchers in various fields requiring an understanding of the energetic characteristics of aliphatic ethers.

Physicochemical and Thermochemical Data

The following tables summarize the known physicochemical properties and estimated or comparative thermochemical data for **3-ethoxypentane**. For context, experimental data for a closely related and well-studied ether, diethyl ether, is also provided.

Table 1: General Physicochemical Properties of **3-Ethoxypentane**

Property	Value	Source
Molecular Formula	C ₇ H ₁₆ O	--INVALID-LINK--[1]
Molecular Weight	116.20 g/mol	--INVALID-LINK--[1]
CAS Number	36749-13-0	--INVALID-LINK--[2]
Boiling Point	109 °C at 760 mmHg	--INVALID-LINK--[3]
Density	0.77 g/cm ³	--INVALID-LINK--[4]
Flash Point	9 °C	--INVALID-LINK--[3]
Melting Point	-95.35 °C (estimate)	--INVALID-LINK--[3]

Table 2: Thermochemical Data for **3-Ethoxypentane** and Diethyl Ether (for comparison)

Thermochemical Property	3-Ethoxypentane (Value)	Diethyl Ether (Value)	Units	Notes
Standard Enthalpy of Formation (liquid), ΔfH°(l)	Data not readily available	-277.61 ± 0.75	kJ/mol	[5]
Standard Molar Entropy (liquid), S°(l)	Data not readily available	Data available in NIST database	J/(mol·K)	[6]
Molar Heat Capacity (liquid), C _p (l)	Data not readily available	Data available in NIST database	J/(mol·K)	[6]

Note: The absence of readily available experimental thermochemical data for **3-ethoxypentane** highlights a gap in the chemical literature. The values for diethyl ether are provided from the Active Thermochemical Tables (ATcT) and the NIST WebBook to offer a point of reference for a structurally similar, smaller aliphatic ether.

Experimental Protocols for Thermochemical Data Determination

The determination of thermochemical properties such as enthalpy of formation, entropy, and heat capacity relies on precise calorimetric techniques. The following are detailed descriptions of standard experimental protocols applicable to liquid organic compounds like **3-ethoxypentane**.

The standard enthalpy of formation of an organic liquid is typically determined indirectly by measuring the enthalpy of combustion using a bomb calorimeter.

Methodology:

- **Sample Preparation:** A precise mass of **3-ethoxypentane** is encapsulated in a combustible container of known mass and heat of combustion. The sample is then placed in a crucible within a high-pressure vessel, known as a "bomb."^[7]
- **Bomb Assembly:** A small amount of water is added to the bomb to ensure the final products are in their standard states. The bomb is then sealed and pressurized with a large excess of pure oxygen.^[7]
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in an insulated container (the calorimeter). The entire apparatus is allowed to reach thermal equilibrium, and the initial temperature is recorded with high precision.
- **Ignition and Data Acquisition:** The sample is ignited electrically via a fuse wire. The combustion reaction releases heat, which is transferred to the bomb and the surrounding water, causing a temperature rise. The temperature of the water is recorded at regular intervals until it reaches a maximum and then begins to cool.
- **Data Analysis:** The corrected temperature rise is determined by accounting for heat exchange with the surroundings. The heat capacity of the calorimeter system is determined separately by combusting a standard substance with a known heat of combustion, such as benzoic acid.

- **Calculation of Enthalpy of Combustion:** The standard internal energy of combustion, $\Delta_c U^\circ$, is calculated from the corrected temperature rise and the heat capacity of the calorimeter. The standard enthalpy of combustion, $\Delta_c H^\circ$, is then calculated from $\Delta_c U^\circ$.
- **Calculation of Enthalpy of Formation:** The standard enthalpy of formation, $\Delta_f H^\circ$, of **3-ethoxypentane** is then calculated using Hess's law, from the experimentally determined enthalpy of combustion and the known standard enthalpies of formation of the combustion products (CO_2 and H_2O).

Adiabatic calorimetry is a highly accurate method for measuring the heat capacity of a substance as a function of temperature. This data can then be used to calculate the standard molar entropy.

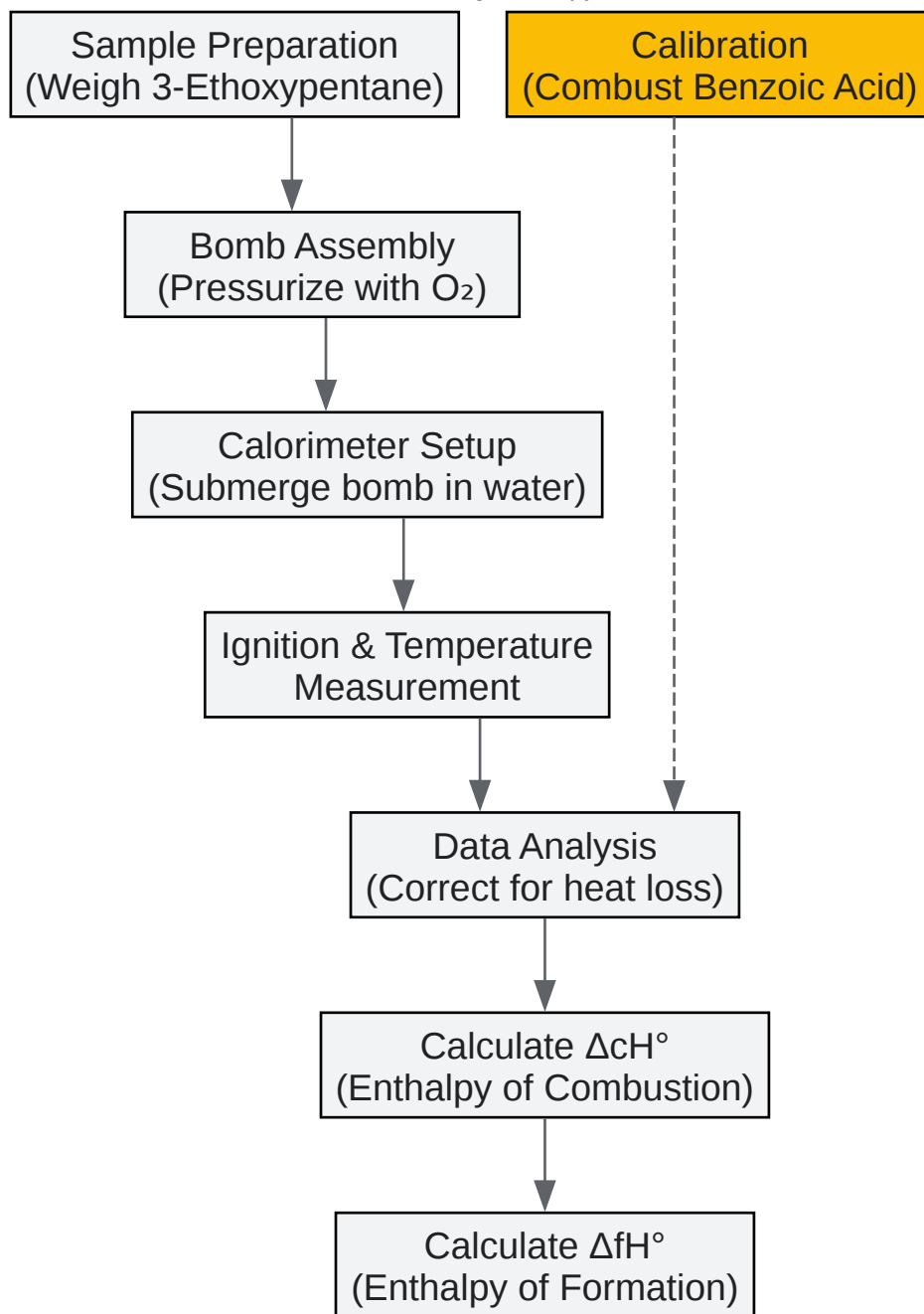
Methodology:

- **Calorimeter Design:** An adiabatic calorimeter is designed to minimize heat exchange with the surroundings. It consists of a sample cell surrounded by an adiabatic shield. The temperature of the shield is continuously adjusted to match the temperature of the sample cell, thereby creating a zero temperature gradient and preventing heat loss.^{[8][9]}
- **Sample Loading:** A known mass of liquid **3-ethoxypentane** is placed in the sample cell.
- **Heating and Measurement:** A precisely measured amount of electrical energy is supplied to the sample, causing its temperature to increase. The temperature rise is carefully measured.
- **Calculation of Heat Capacity:** The heat capacity (C_p) is calculated from the amount of heat added and the resulting temperature change. This measurement is repeated over a range of temperatures.
- **Determination of Standard Molar Entropy:** The standard molar entropy (S°) at a given temperature (e.g., 298.15 K) is calculated by integrating the heat capacity divided by the temperature (C_p/T) from absolute zero (0 K) to the desired temperature. This requires heat capacity measurements down to very low temperatures. The third law of thermodynamics states that the entropy of a perfect crystal at absolute zero is zero.^[10]

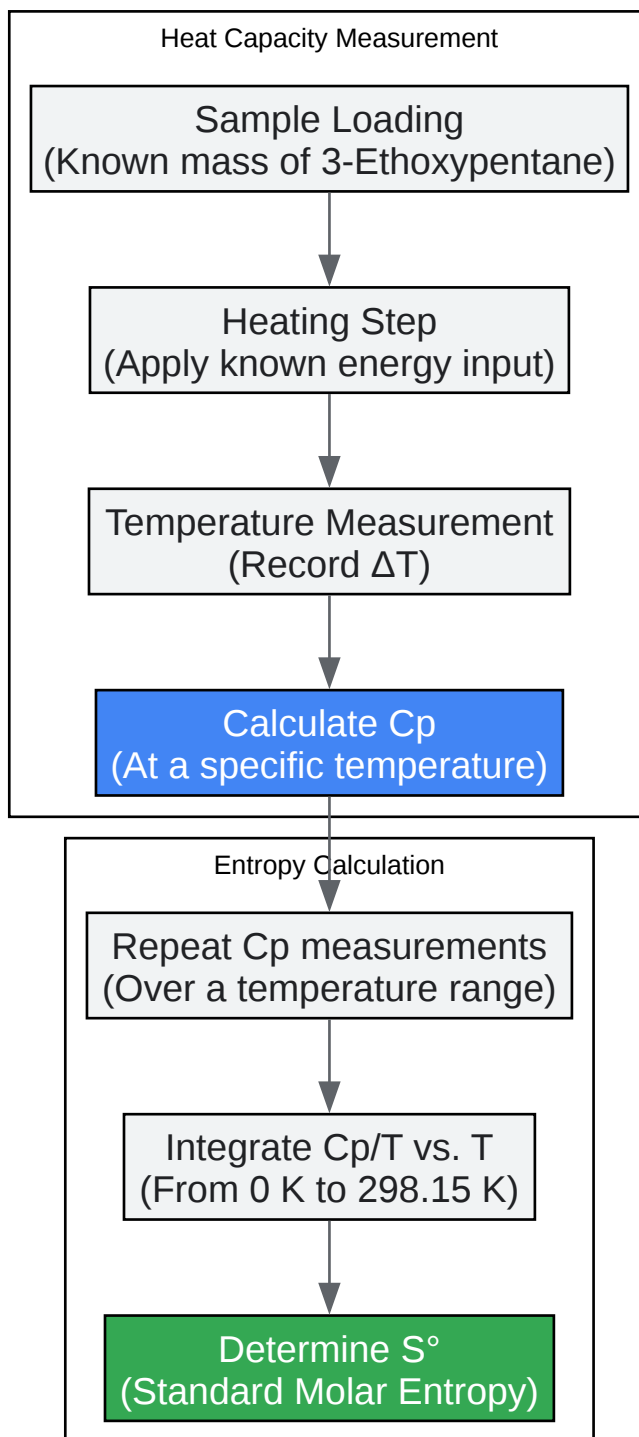
Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of thermochemical data.

Workflow for Determining Enthalpy of Formation



Workflow for Heat Capacity and Entropy Determination

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